

safety procedures for handling and storing vinylcyclohexane in the lab

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Vinylcyclohexane**

Cat. No.: **B147605**

[Get Quote](#)

Safety Protocols for Vinylcyclohexane in a Laboratory Setting

Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

This document provides detailed safety procedures for the handling and storage of **vinylcyclohexane** in a laboratory environment. It is imperative that all personnel handling this chemical are thoroughly familiar with its potential hazards and follow these protocols to minimize risks.

Hazard Identification and Classification

Vinylcyclohexane (CAS No. 695-12-5) is a highly flammable liquid and vapor that poses several health and environmental hazards.^{[1][2]} It is classified as a Flammable Liquid, Category 2, and may be fatal if swallowed and enters the airways (Aspiration Hazard, Category 1).^[1] It can also cause skin corrosion and serious eye damage.^[1] Furthermore, it is hazardous to the aquatic environment, with both acute and chronic effects.^[1]

GHS Hazard Statements:

- H225: Highly flammable liquid and vapour.^[1]

- H304: May be fatal if swallowed and enters airways.[\[1\]](#)
- H314: Causes severe skin burns and eye damage.
- H410: Very toxic to aquatic life with long lasting effects.

Quantitative Data Summary

The following tables summarize the key quantitative data for **vinylcyclohexane**, essential for safe handling and emergency preparedness.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C8H14	[3] [4]
Molecular Weight	110.20 g/mol	[3] [5]
Appearance	Colorless liquid	[3] [4] [6]
Odor	Mild, sweet	[3]
Boiling Point	126 - 127 °C (258.8 - 260.6 °F)	[7]
Melting Point	-101 °C (-149.8 °F)	[7]
Flash Point	16 °C (60.8 °F)	[7] [8]
Autoignition Temperature	269 °C (517 °F)	[6] [9]
Vapor Density	3.7 (air = 1)	[9]
Specific Gravity	0.8303 @ 20°C (68°F)	[6]
Water Solubility	Insoluble	[3]

Table 2: Fire and Explosivity Data

Parameter	Value	Source
Lower Explosive Limit (LEL)	1.0%	[6]
Upper Explosive Limit (UEL)	5.9%	[6]
NFPA Fire Rating	3 (Liquids and solids that can be ignited under almost all ambient temperature conditions)	[2]
Suitable Extinguishing Media	Dry chemical, carbon dioxide, alcohol-resistant foam	[1][2][6]
Unsuitable Extinguishing Media	Water with a full jet	[8]

Experimental Protocols

Protocol for Safe Handling of Vinylcyclohexane

- Engineering Controls:
 - All work with **vinylcyclohexane** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1][2]
 - Use an explosion-proof electrical, ventilating, and lighting system.[1][2]
 - Ensure that an emergency eyewash station and safety shower are readily accessible.[10]
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1][2] A face shield should be worn in situations with a high risk of splashing.[11]
 - Skin Protection: Wear fire/flame resistant and impervious clothing.[1][2] Handle with chemically resistant gloves (e.g., nitrile rubber, check manufacturer's compatibility data). Gloves must be inspected before use.[1][2]

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate organic vapor cartridge.[1][2]
- Handling Procedures:
 - Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[1][2]
 - Keep the container tightly closed when not in use.[1][2]
 - Ground and bond the container and receiving equipment to prevent static discharge.[1][2]
 - Use non-sparking tools.[1][2]
 - Avoid contact with skin and eyes.[1][2]
 - Avoid breathing mist, gas, or vapors.[1][2]
 - Wash hands thoroughly after handling.[1]

Protocol for Safe Storage of Vinylcyclohexane

- Storage Conditions:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2]
 - The storage area should be a designated flame-proof area.[12]
 - Store away from incompatible materials such as oxidizing agents.[12]
 - Protect containers from physical damage.[12]
- Incompatible Materials:
 - Strong oxidizing agents.[13]

Emergency Procedures

First-Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2]
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.[1][2]
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1][2]

Accidental Release Measures

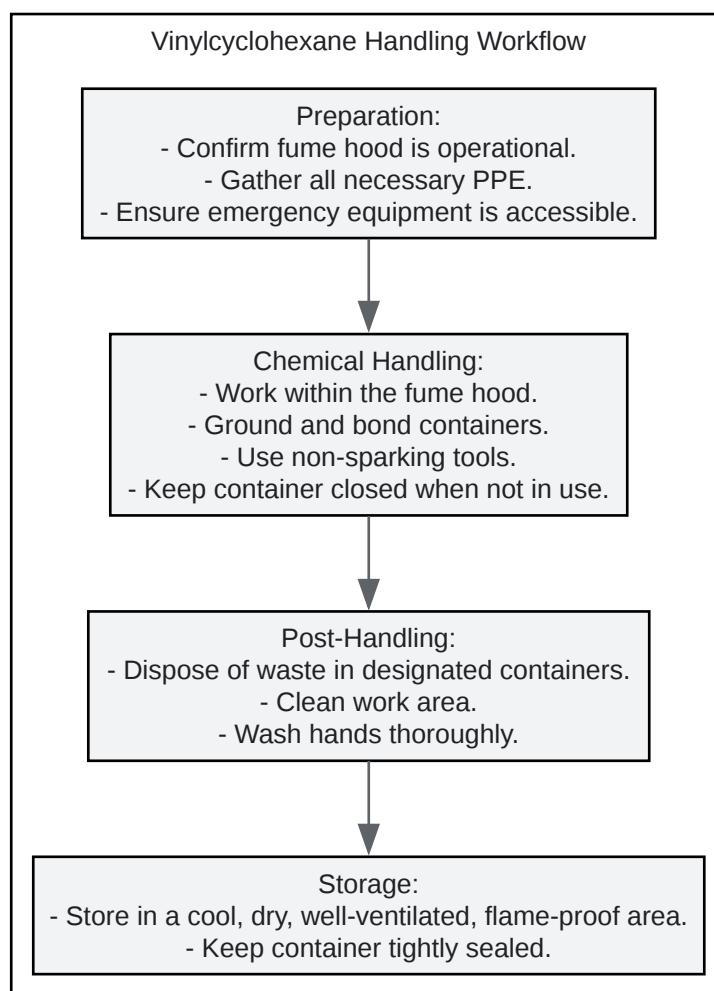
- Personal Precautions:
 - Evacuate personnel to a safe area.[1][2]
 - Wear appropriate personal protective equipment (see section 3.1).[1][2]
 - Remove all sources of ignition.[1][2]
 - Ensure adequate ventilation.[1][2]
- Environmental Precautions:
 - Prevent further leakage or spillage if it is safe to do so.[1][2]
 - Do not let the chemical enter drains, sewers, or watercourses.[1][8]
- Containment and Cleaning Up:
 - For small spills, absorb with a non-combustible absorbent material (e.g., sand, earth, vermiculite).[8][12]
 - Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[2]
 - For large spills, dike the area to contain the spill.

Fire-Fighting Measures

- Suitable Extinguishing Media:
 - Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[1][2][6]
- Specific Hazards:
 - The vapor is heavier than air and may travel a considerable distance to a source of ignition and flash back.[6][12]
 - Containers may explode when heated.[12]
 - Combustion may produce toxic fumes of carbon monoxide (CO) and carbon dioxide (CO₂).[12]
- Protective Equipment for Firefighters:
 - Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][2]

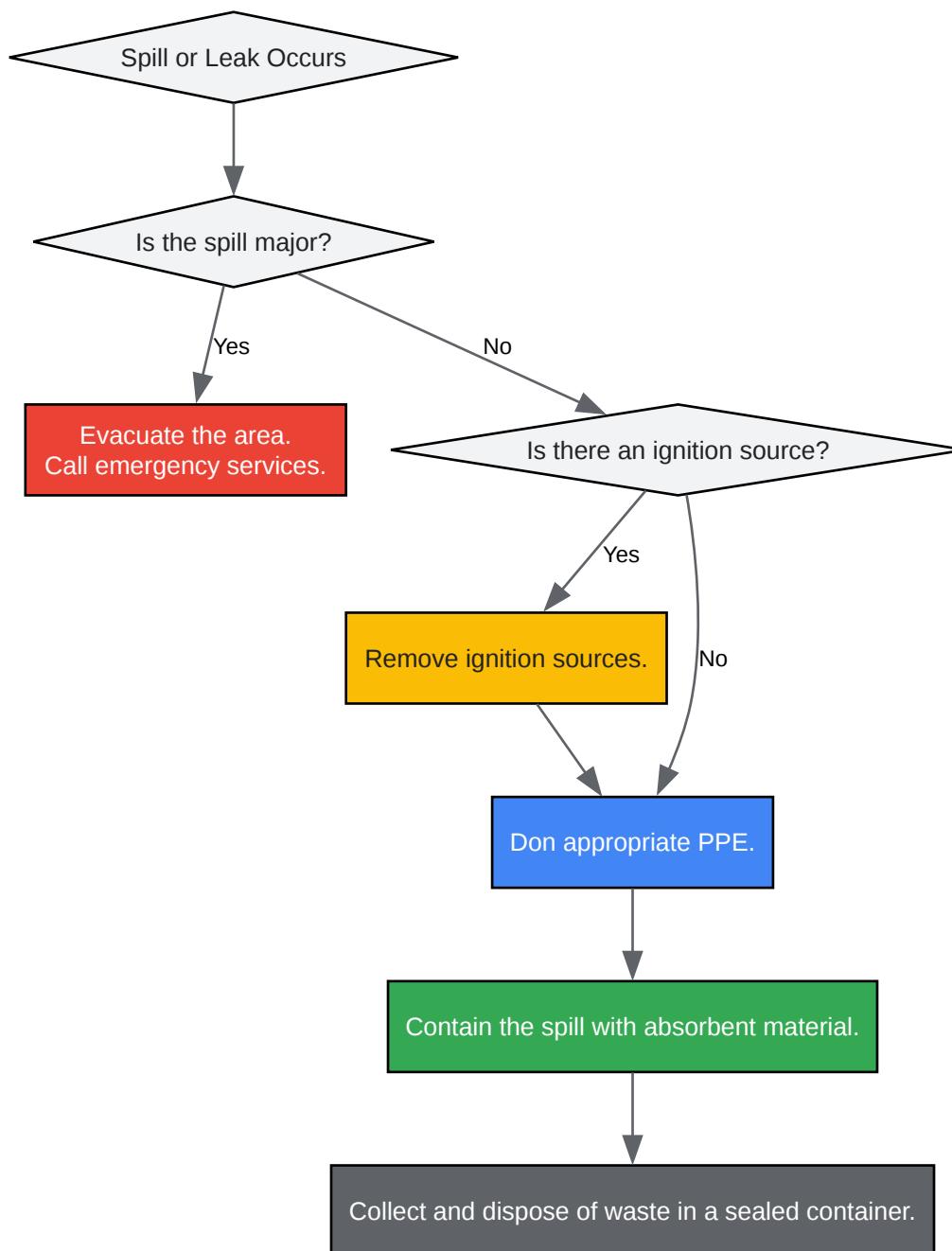
Visualized Workflows and Relationships

The following diagrams illustrate key safety workflows and logical relationships for handling **vinylcyclohexane**.

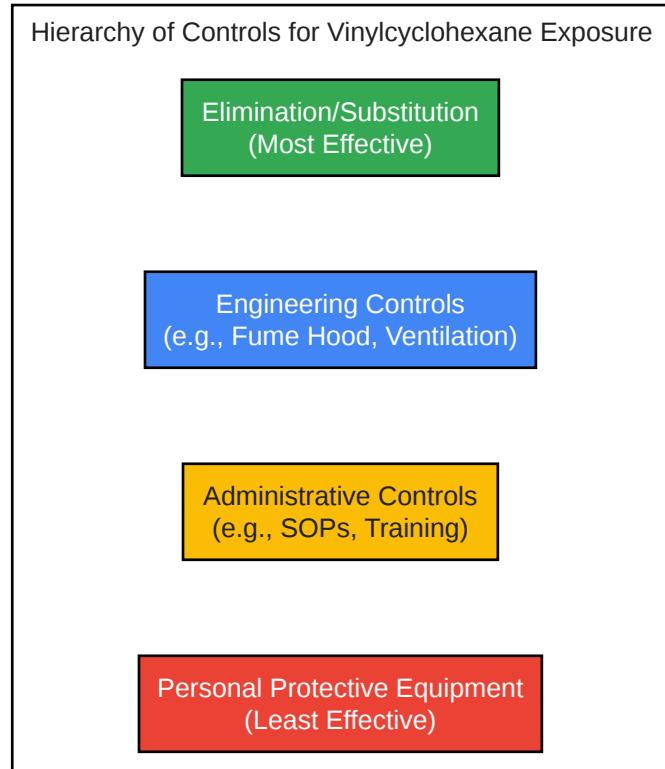


[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **vinylcyclohexane**.

[Click to download full resolution via product page](#)

Caption: Decision tree for responding to a **vinylcyclohexane** spill.



[Click to download full resolution via product page](#)

Caption: Hierarchy of controls to minimize **vinylcyclohexane** exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. Page loading... [guidechem.com]
- 4. CAS 695-12-5: Vinylcyclohexane | CymitQuimica [cymitquimica.com]
- 5. Vinylcyclohexane | C8H14 | CID 12757 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 7. fishersci.be [fishersci.be]
- 8. agilent.com [agilent.com]
- 9. ICSC 1177 - 4-VINYLCYCLOHEXENE [inchem.org]
- 10. nj.gov [nj.gov]
- 11. VINYLCYCLOHEXENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 12. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 13. fishersci.de [fishersci.de]
- To cite this document: BenchChem. [safety procedures for handling and storing vinylcyclohexane in the lab]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b147605#safety-procedures-for-handling-and-storing-vinylcyclohexane-in-the-lab>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com